

Introduction: Unveiling a Versatile Acylating Agent

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Compound of Interest

Compound Name: 2-(Benzyloxy)acetyl chloride

CAS No.: 19810-31-2

Cat. No.: B009325

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In the landscape of modern organic synthesis, **2-(Benzyloxy)acetyl chloride** (CAS No. 19810-31-2) emerges as a pivotal building block, particularly within the realms of pharmaceutical and materials science. This bifunctional molecule, characterized by a reactive acetyl chloride moiety and a stabilizing benzyloxy group, serves primarily as a potent acylating agent.^[1] Its utility is rooted in its ability to readily engage with a wide array of nucleophiles to forge new carbon-heteroatom bonds, a fundamental transformation in the construction of complex molecular architectures.^{[1][2]}

The presence of the benzyloxy group imparts several advantageous properties. It enhances the compound's solubility in common organic solvents and offers a strategic site for deprotection, revealing a primary alcohol for subsequent synthetic manipulations.^[1] This guide provides an in-depth exploration of the chemical properties, synthesis, reactivity, and applications of **2-(Benzyloxy)acetyl chloride**, offering field-proven insights for researchers and drug development professionals.

Core Physicochemical and Safety Profile

A thorough understanding of a reagent's physical properties and safety hazards is a prerequisite for its effective and safe utilization in any experimental setting.

Physicochemical Data

The essential properties of **2-(Benzyloxy)acetyl chloride** are summarized below, providing a quick reference for experimental design.

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₉ ClO ₂	[2][3]
Molecular Weight	184.62 g/mol	[2][3]
Appearance	Colorless to pale yellow liquid	[1][4]
Density	1.17 - 1.2 g/cm ³ at 25 °C	[2][3]
Boiling Point	81-87 °C at 0.2-0.5 mmHg	[2][3][5]
Flash Point	>110 °C (>230 °F)	[2][3][5]
Refractive Index	~1.523 at 20 °C	[2][3][5]
Solubility	Soluble in organic solvents (e.g., DCM, ether); reacts with water.	[1]
Storage	Refrigerated (0-10°C) under an inert gas atmosphere.	[2][4][5][6]

Stability and Handling Considerations

2-(Benzyloxy)acetyl chloride is highly sensitive to moisture and, to a lesser extent, heat.[1][4][5] Hydrolysis upon contact with water or atmospheric moisture leads to the formation of the parent 2-(benzyloxy)acetic acid and corrosive hydrogen chloride gas.[1][7] Therefore, stringent anhydrous conditions are paramount during storage and handling.

Safety Profile: This compound is classified as corrosive and can cause severe skin burns and eye damage.[4][5][8] It is also corrosive to metals.[4][5]

- GHS Hazard Statements: H314 (Causes severe skin burns and eye damage), H290 (May be corrosive to metals).[4][5]
- Precautionary Measures: Always handle in a well-ventilated fume hood.[8][9] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety

goggles, and a lab coat.[4][5][10] Ensure an emergency eyewash station and safety shower are readily accessible.[10]

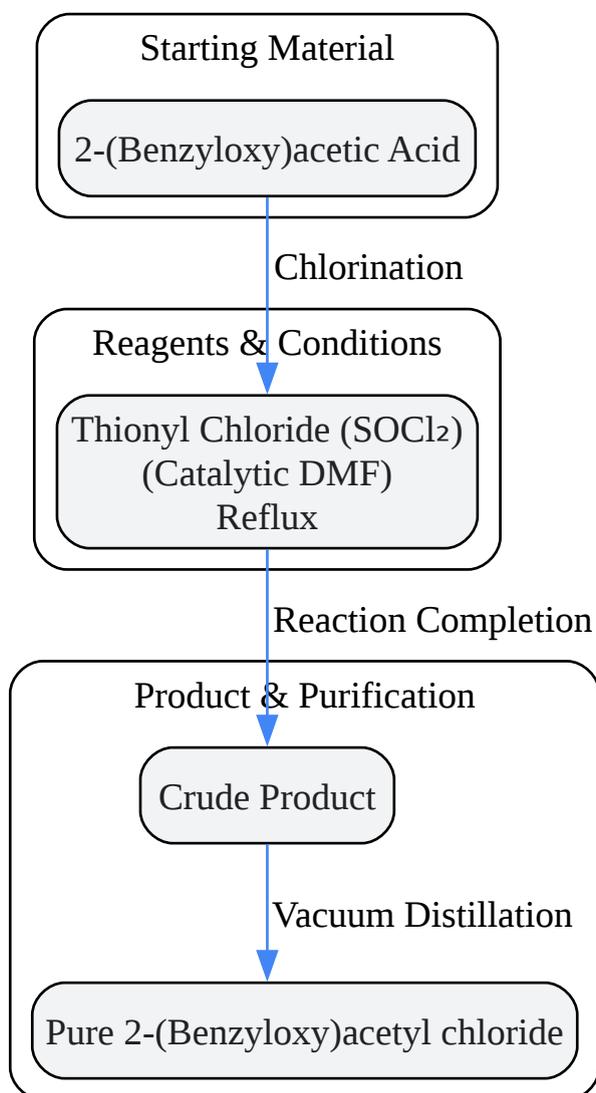
Synthesis and Purification: A Validated Protocol

The most reliable and widely adopted method for preparing **2-(benzyloxy)acetyl chloride** is through the chlorination of its parent carboxylic acid, 2-(benzyloxy)acetic acid.[2] This transformation is typically achieved using an excess of a chlorinating agent, with thionyl chloride (SOCl_2) being the reagent of choice due to the volatile nature of its byproducts (SO_2 and HCl), which simplifies purification.

Experimental Protocol: Synthesis from 2-(Benzyloxy)acetic Acid

This protocol describes a self-validating system for the laboratory-scale synthesis of **2-(benzyloxy)acetyl chloride**.

- **Apparatus Setup:** Assemble a round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a drying tube (filled with CaCl_2) under an inert atmosphere (e.g., nitrogen or argon). All glassware must be oven-dried to eliminate moisture.
- **Reagent Addition:** Charge the flask with 2-(benzyloxy)acetic acid (1.0 eq). Add an excess of thionyl chloride (SOCl_2 , typically 2.0-3.0 eq) to the flask. A few drops of anhydrous N,N-dimethylformamide (DMF) can be added as a catalyst.
- **Reaction:** The reaction mixture is gently heated to reflux (the boiling point of thionyl chloride is $\sim 76^\circ\text{C}$). The progress of the reaction can be monitored by the cessation of gas evolution (SO_2 and HCl). The reaction is typically complete within 2-4 hours.
- **Workup and Purification:** After cooling to room temperature, the excess thionyl chloride is carefully removed by distillation, followed by vacuum distillation to yield the pure **2-(benzyloxy)acetyl chloride** as a colorless to pale yellow liquid.[2]



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Caption: Workflow for the synthesis of **2-(Benzyloxy)acetyl chloride**.

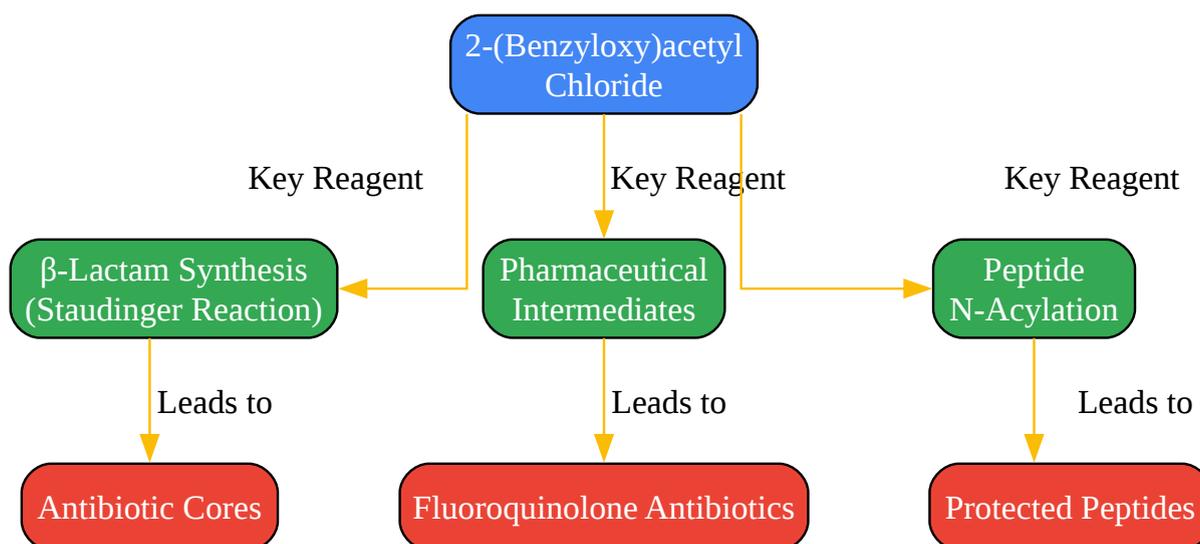
Reactivity and Mechanistic Insights

The synthetic utility of **2-(benzyloxy)acetyl chloride** is dictated by the high electrophilicity of its carbonyl carbon. The adjacent, highly electronegative oxygen and chlorine atoms strongly withdraw electron density, rendering this carbon highly susceptible to nucleophilic attack.^[11]

The Nucleophilic Acyl Substitution Mechanism

Reactions involving **2-(benzyloxy)acetyl chloride** proceed via a well-established nucleophilic acyl substitution pathway, often referred to as an addition-elimination mechanism.[11]

- Addition Step: A nucleophile (Nu:) attacks the electrophilic carbonyl carbon, breaking the C=O pi bond and forming a tetrahedral intermediate.
- Elimination Step: The tetrahedral intermediate collapses, reforming the C=O double bond and expelling the chloride ion, which is an excellent leaving group.



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Caption: Key application pathways for **2-(Benzyloxy)acetyl chloride**.

Conclusion

2-(Benzyloxy)acetyl chloride is a highly reactive and versatile chemical intermediate whose value is firmly established in organic synthesis. Its utility as a potent acylating agent, combined with the strategic presence of a removable benzyloxy protecting group, provides chemists with a powerful tool for constructing complex molecules. From the synthesis of life-saving antibiotics to the development of novel materials, its impact is significant. A comprehensive understanding of its chemical properties, reactivity, and handling requirements, as detailed in this guide, is essential for harnessing its full synthetic potential in a safe and efficient manner.

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